

# Comparative analysis of the safety profile of 2-(6-Methylbenzofuran-3-yl)acetate

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## Compound of Interest

Compound Name:	2-(6-Methylbenzofuran-3-yl)acetate
Cat. No.:	B115163

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## Comparative Safety Profile of 2-(6-Methylbenzofuran-3-yl)acetate

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the safety profile of **2-(6-Methylbenzofuran-3-yl)acetate**. Due to the limited publicly available safety data for this specific compound, this analysis contextualizes its potential hazards by comparing it with structurally related benzofuran derivatives and a common laboratory solvent, methyl acetate. This guide is intended to inform on safe handling practices and highlight areas where further toxicological assessment may be required.

## Executive Summary

Direct experimental safety data for **2-(6-Methylbenzofuran-3-yl)acetate** is scarce. However, information from suppliers indicates that the related compound, 2-(6-methyl-1-benzofuran-3-yl)acetic acid, is classified as a skin irritant.<sup>[1]</sup> For a more comprehensive understanding, this guide draws comparisons with Methyl 2-(6-hydroxybenzofuran-3-yl)acetate, the broader class of benzofuran derivatives, and Methyl Acetate. Benzofuran derivatives, as a class, exhibit a wide range of biological activities, and their toxicological profiles can vary significantly with substitution.<sup>[2][3][4]</sup> Therefore, caution is advised when handling **2-(6-Methylbenzofuran-3-yl)acetate**, and appropriate personal protective equipment should be used.

## Data Presentation

**Table 1: GHS Hazard Comparison**

Compound	GHS Pictogram(s)	Signal Word	Hazard Statement(s)
2-(6-Methyl-1-benzofuran-3-yl)acetate	Warning		H315: Causes skin irritation[1]
Methyl 2-(6-hydroxybenzofuran-3-yl)acetate	Warning		H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation[5]
2,3-Benzofuran	Warning		H226: Flammable liquid and vapour H351: Suspected of causing cancer H373: May cause damage to organs (Liver) through prolonged or repeated exposure H412: Harmful to aquatic life with long lasting effects[6]
Methyl Acetate	Danger		H225: Highly flammable liquid and vapor H319: Causes serious eye irritation H336: May cause drowsiness or dizziness[7]

**Table 2: Physical and Toxicological Properties**

Property	2-(6-Methyl-1-benzofuran-3-yl)acetate	Methyl 2-(6-hydroxybenzofuran-3-yl)acetate	2,3-Benzofuran	Methyl Acetate
Molecular Formula	C12H12O2[1]	C11H10O4[5]	C8H6O	C3H6O2
Molecular Weight	190.19 g/mol [1]	206.20 g/mol [5]	118.13 g/mol	74.08 g/mol
Acute Oral LD50	Not available	Not available	Not available	3,705 mg/kg (rabbit)[7]
Skin Irritation	Causes skin irritation[1]	Causes skin irritation[5]	No information available[6]	No irritant effect[7]
Eye Irritation	Not available	Causes serious eye irritation[5]	No information available[6]	Irritating effect[7]
Carcinogenicity (IARC)	Not listed	Not classified[5]	Suspected of causing cancer[6]	Not listed[7]

## Experimental Protocols

Detailed experimental protocols for assessing the safety of new chemical entities are provided by organizations such as the Organisation for Economic Co-operation and Development (OECD). Below are brief descriptions of key assays relevant to the hazards identified for the compared compounds.

**Acute Dermal Irritation/Corrosion (OECD Guideline 404):** This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage. The test substance is applied to the shaved skin of a rabbit for a defined period. The skin is then observed for signs of erythema (redness) and edema (swelling) at specified intervals.

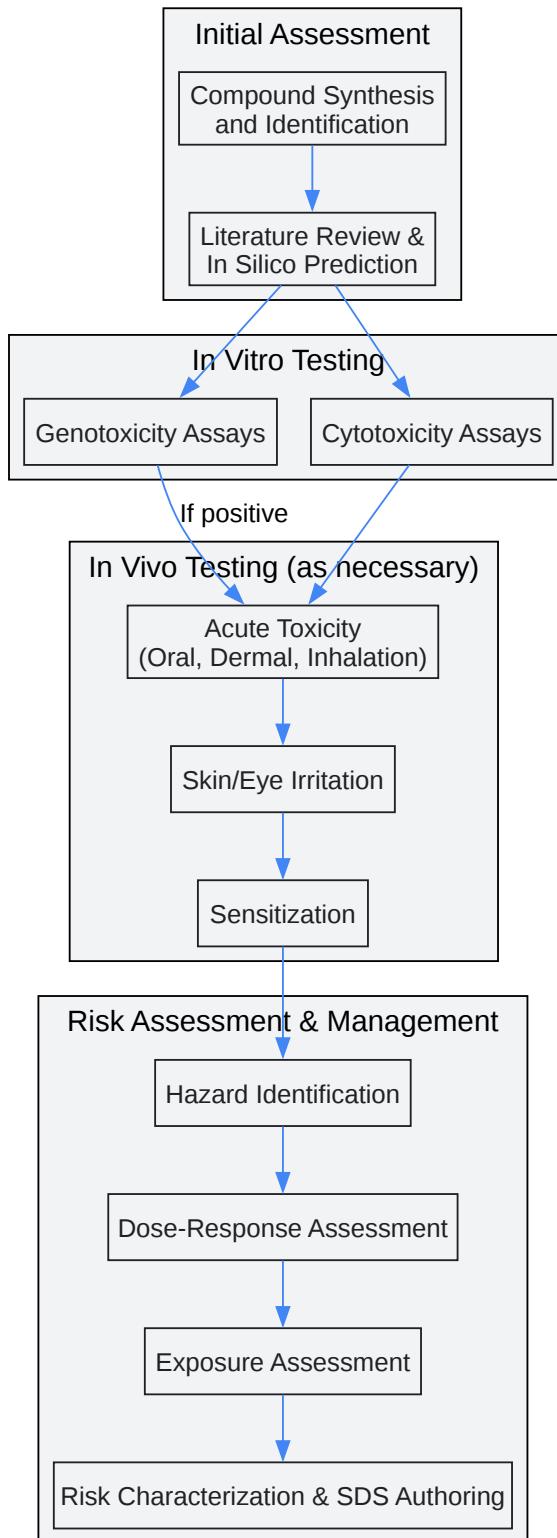
**Acute Eye Irritation/Corrosion (OECD Guideline 405):** This method evaluates the potential for a substance to produce irritation or damage to the eye. A small amount of the test substance is

applied to the eye of a rabbit. The eye is then examined for effects on the cornea, iris, and conjunctiva at specific time points.

Acute Oral Toxicity (OECD Guideline 423): This study provides information on the health hazards likely to arise from a single, short-term oral exposure to a substance. The test substance is administered to a group of rodents at a specific dose level. The animals are observed for signs of toxicity and mortality over a set period.

## Mandatory Visualization

## General Workflow for Chemical Safety Assessment

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Caption: A generalized workflow for the safety assessment of a new chemical compound.

## Conclusion

The available data on **2-(6-Methylbenzofuran-3-yl)acetate** is insufficient to form a complete safety profile. The GHS classification of the closely related acetic acid derivative suggests that it is a skin irritant.<sup>[1]</sup> Broader comparisons within the benzofuran class reveal a wide spectrum of potential biological effects, from therapeutic to toxic, including suspected carcinogenicity in the case of the parent 2,3-benzofuran.<sup>[6]</sup>

Given these considerations, it is imperative that researchers, scientists, and drug development professionals handle **2-(6-Methylbenzofuran-3-yl)acetate** with a high degree of caution. Standard laboratory safety protocols, including the use of gloves, safety glasses, and a lab coat, are essential. Work in a well-ventilated area is also recommended. Further experimental investigation into the toxicological properties of **2-(6-Methylbenzofuran-3-yl)acetate** is necessary to establish a definitive safety profile.

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